

An In-depth Technical Guide on Benzyl Benzyloxyacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl Benzyloxyacetate*

Cat. No.: *B142457*

[Get Quote](#)

Disclaimer: This document summarizes the currently available scientific and technical information on **Benzyl Benzyloxyacetate**. It is intended for researchers, scientists, and drug development professionals. The synthesis protocols described herein are proposed based on established chemical principles and have not been experimentally validated for this specific compound due to a lack of published literature.

Introduction

Benzyl Benzyloxyacetate (CAS No. 30379-54-5) is an organic ester with the molecular formula $C_{16}H_{16}O_3$.^[1] Its structure is characterized by a benzyl group attached to the carbonyl carbon of an acetate moiety, which in turn has a benzyloxy group substituting one of the methyl protons of the acetate. This compound is also known by other names including Benzyl 2-(benzyloxy)acetate and 2-(PhenylMethoxy)acetic Acid PhenylMethyl Ester.^[1] Despite its well-defined structure, there is a significant lack of published research on the history of its discovery, specific synthetic methodologies, and biological activities. This guide aims to consolidate the known information and propose potential synthetic pathways based on fundamental principles of organic chemistry.

Chemical and Physical Properties

The known properties of **Benzyl Benzyloxyacetate** are summarized in the table below. It is important to note that this data is primarily sourced from chemical suppliers and databases, as dedicated research publications with detailed characterization are not readily available.

Property	Value	Source
CAS Number	30379-54-5	[1]
Molecular Formula	C ₁₆ H ₁₆ O ₃	[1]
Molecular Weight	256.3 g/mol	[1]
Boiling Point	203-205 °C (at 11 Torr)	[1]
Density	1.135 ± 0.06 g/cm ³ (Predicted)	[1]
Synonyms	Benzyl 2-(benzyloxy)acetate, 2-(PhenylMethoxy)acetic Acid PhenylMethyl Ester, NSC 153413	[1]

Proposed Synthetic Routes

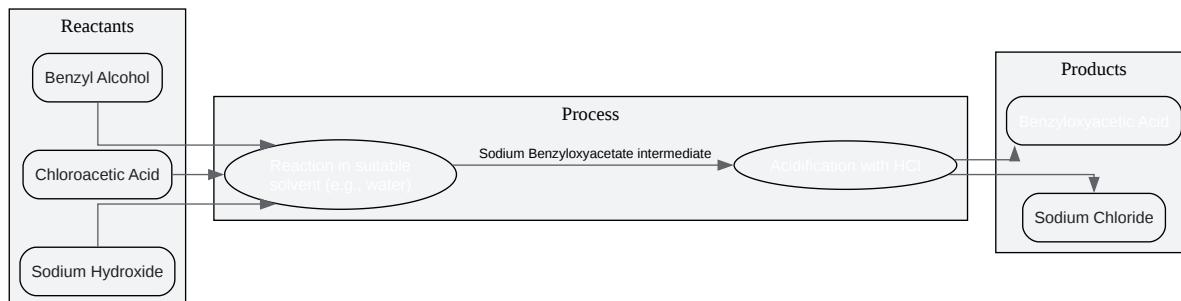
Due to the absence of specific literature on the synthesis of **Benzyl Benzyloxyacetate**, this section outlines a plausible two-step synthetic approach. This proposed pathway involves the synthesis of the precursor, benzyloxyacetic acid, followed by its esterification with benzyl alcohol.

Step 1: Synthesis of Benzyloxyacetic Acid via Williamson Ether Synthesis

The first step involves the synthesis of benzyloxyacetic acid from benzyl alcohol and a haloacetic acid, typically chloroacetic acid or bromoacetic acid, via the Williamson ether synthesis. This reaction proceeds through an SN₂ mechanism where the alkoxide of benzyl alcohol acts as a nucleophile, displacing the halide from the haloacetic acid.

Reaction Scheme:

Workflow Diagram:



[Click to download full resolution via product page](#)

Proposed workflow for the synthesis of benzyloxyacetic acid.

Generalized Experimental Protocol:

- **Alkoxide Formation:** In a reaction vessel, dissolve benzyl alcohol in a suitable solvent. Add a strong base, such as sodium hydroxide, to deprotonate the alcohol and form the sodium benzoate intermediate.
- **Nucleophilic Substitution:** To the solution of the alkoxide, add a haloacetic acid (e.g., chloroacetic acid) portion-wise while monitoring the temperature. The reaction mixture is then typically heated to ensure the completion of the reaction.
- **Work-up and Acidification:** After the reaction is complete, the mixture is cooled, and any excess base is neutralized. The aqueous solution is then acidified with a mineral acid, such as hydrochloric acid, to precipitate the benzyloxyacetic acid.
- **Purification:** The crude benzyloxyacetic acid can be purified by recrystallization from a suitable solvent system.

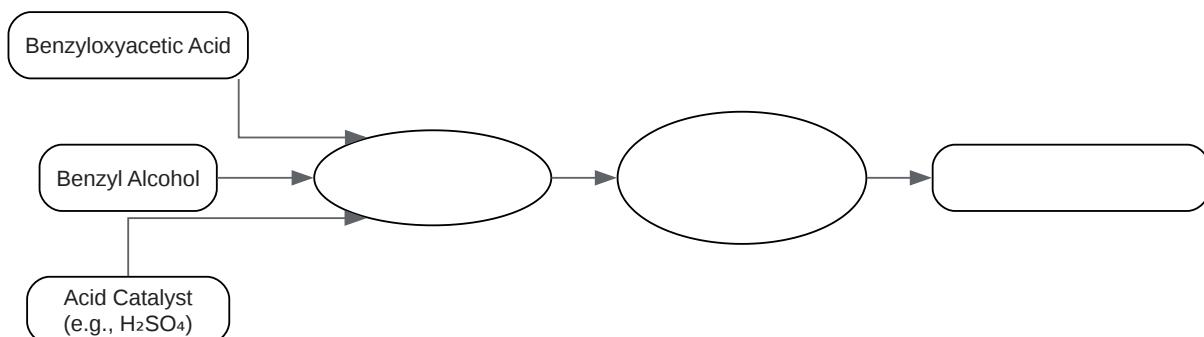
Step 2: Esterification of Benzyloxyacetic Acid with Benzyl Alcohol

The second step is the esterification of the synthesized benzyloxyacetic acid with benzyl alcohol to yield **Benzyl Benzyloxyacetate**. Two common and effective methods for this transformation are the Fischer-Speier esterification and the Steglich esterification.

This classic method involves the reaction of a carboxylic acid and an alcohol in the presence of a strong acid catalyst.

Reaction Scheme:

Workflow Diagram:



[Click to download full resolution via product page](#)

Proposed workflow for Fischer-Speier esterification.

Generalized Experimental Protocol:

- Reaction Setup: Combine benzyloxyacetic acid, an excess of benzyl alcohol (to drive the equilibrium), and a catalytic amount of a strong acid (e.g., sulfuric acid) in a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus to remove the water formed during the reaction.
- Reflux: Heat the reaction mixture to reflux until the theoretical amount of water is collected.

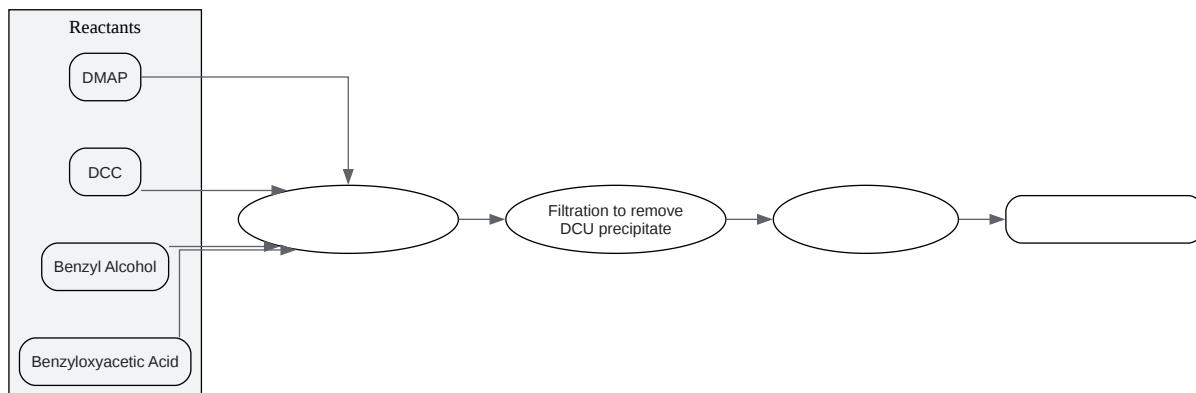
- Work-up: Cool the reaction mixture and neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate solution). Extract the product into an organic solvent.
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography.

This method is a milder alternative to Fischer esterification, particularly suitable for substrates that may be sensitive to strong acids. It utilizes a coupling agent, such as dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), often in the presence of a catalyst like 4-dimethylaminopyridine (DMAP).

Reaction Scheme:

(DCU = Dicyclohexylurea)

Workflow Diagram:



[Click to download full resolution via product page](#)

Proposed workflow for Steglich esterification.

Generalized Experimental Protocol:

- Reaction Setup: Dissolve benzyloxyacetic acid, benzyl alcohol, and a catalytic amount of DMAP in an anhydrous aprotic solvent (e.g., dichloromethane) in a reaction vessel under an inert atmosphere.
- Addition of Coupling Agent: Cool the solution in an ice bath and add a solution of DCC or EDC in the same solvent dropwise.
- Reaction: Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC or other analytical techniques).
- Work-up: A precipitate of dicyclohexylurea (DCU) will form. Filter off the precipitate and wash the filtrate with dilute acid, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over an anhydrous salt, concentrate it under reduced pressure, and purify the crude product by column chromatography.

Discovery and History

A comprehensive search of scientific databases and historical chemical literature did not yield any specific information regarding the discovery or the history of the synthesis of **Benzyl Benzyloxyacetate**. It is likely that this compound has not been the subject of dedicated historical study or may have been synthesized as part of a larger, unpublished research effort.

Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity of **Benzyl Benzyloxyacetate**. Consequently, no signaling pathways involving this compound have been described in the scientific literature. Its structural similarity to other benzyl esters might suggest potential applications in fragrance, flavor, or as a specialty chemical, but this remains speculative without experimental evidence.

Safety and Handling

No specific Material Safety Data Sheet (MSDS) for **Benzyl Benzyloxyacetate** is readily available. However, based on its structure as an ester, general laboratory safety precautions should be followed. It is advisable to handle the compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation, ingestion, and contact with skin and eyes. For detailed safety information, it is recommended to consult the MSDS of structurally similar compounds and to perform a thorough risk assessment before handling.

Conclusion

Benzyl Benzyloxyacetate is a known chemical entity with defined physical properties but a notable absence of dedicated research in the public domain. This guide has provided a summary of its known characteristics and has proposed logical and well-established synthetic routes for its preparation. The lack of information on its history, biological activity, and specific synthesis protocols highlights a gap in the current scientific knowledge and presents an opportunity for future research to explore the potential applications of this compound. Researchers and drug development professionals are encouraged to use the proposed methodologies as a starting point for their investigations into this molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyl Benzyloxyacetate | 30379-54-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Benzyl Benzyloxyacetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b142457#discovery-and-history-of-benzyl-benzyloxyacetate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com